

# A Comprehensive Technical Guide to the Physicochemical Properties of 2,4,6-Tributylphenol

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## Compound of Interest

Compound Name: Tributylphenol

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This technical guide provides an in-depth overview of the core physicochemical properties of 2,4,6-**tributylphenol** (2,4,6-TBP), a sterically hindered phenolic compound. The information presented herein is intended to support research, development, and quality control activities involving this molecule.

## Core Physicochemical Data

The following table summarizes the key quantitative physicochemical properties of 2,4,6-**tributylphenol**.

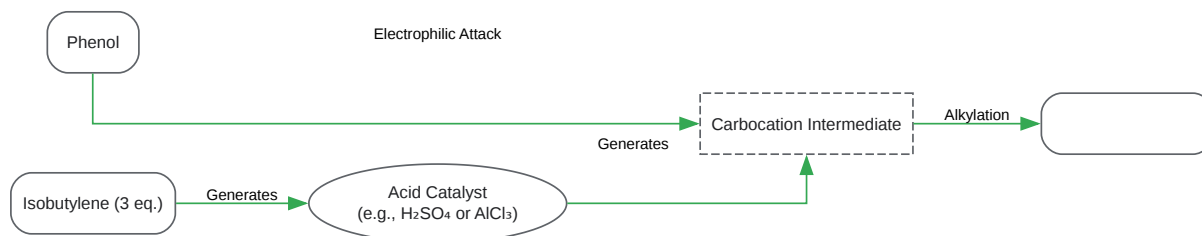
Property	Value	Reference(s)
Molecular Formula	C <sub>18</sub> H <sub>30</sub> O	[1][2]
Molecular Weight	262.43 g/mol	[1][2]
Melting Point	125-131 °C	[1][2][3]
Boiling Point	277 °C (at 760 mmHg)	[1][4]
136-138 °C (at 1 Torr)	[2]	
Density	0.864 g/cm <sup>3</sup>	[1][4]
Vapor Pressure	0.073 Pa (at 25 °C)	[1][4]
Water Solubility	Insoluble; 35 mg/L	[5][6]
Solubility in Organic Solvents	Soluble in most organic solvents, including chloroform and DMSO.	[5]
pKa	12.61 ± 0.40 (Predicted)	[4]
LogP (Octanol-Water Partition Coefficient)	7.1 (at 35 °C)	[4]

## Synthesis and Antioxidant Mechanism

2,4,6-Tributylphenol is a sterically hindered phenol that exhibits notable antioxidant properties due to the bulky tert-butyl groups surrounding the hydroxyl group.[7]

### Synthesis Pathway

The primary industrial synthesis of 2,4,6-tributylphenol is achieved through the Friedel-Crafts alkylation of phenol with isobutylene, typically catalyzed by a strong acid like sulfuric acid or a Lewis acid such as aluminum chloride.[8]

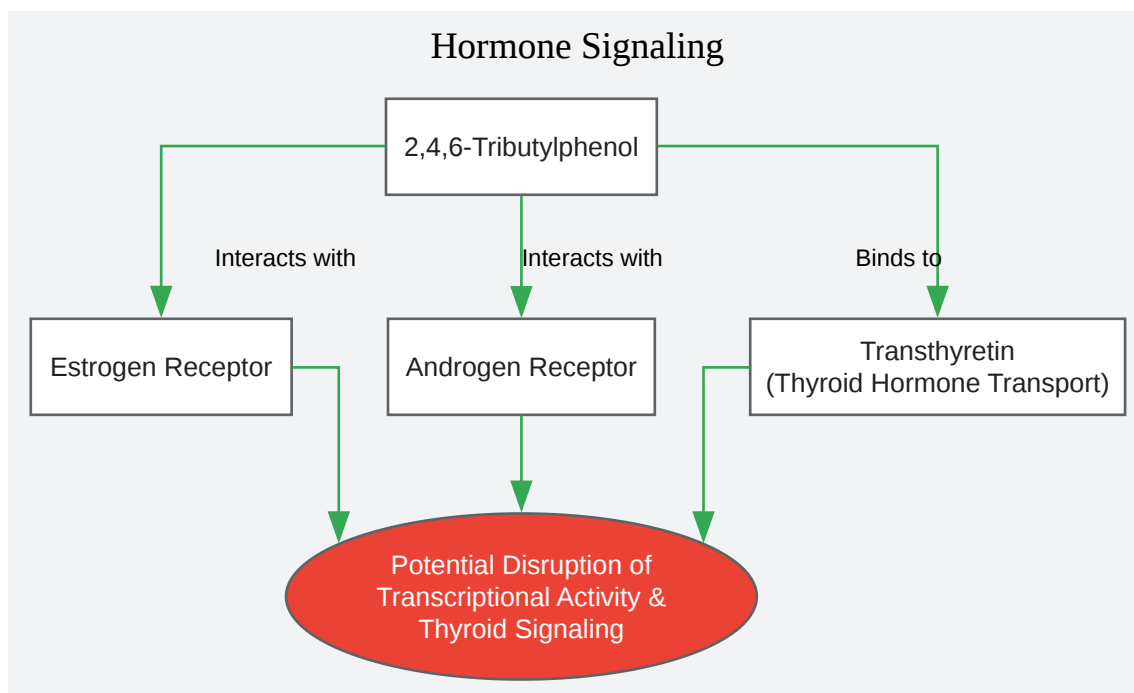
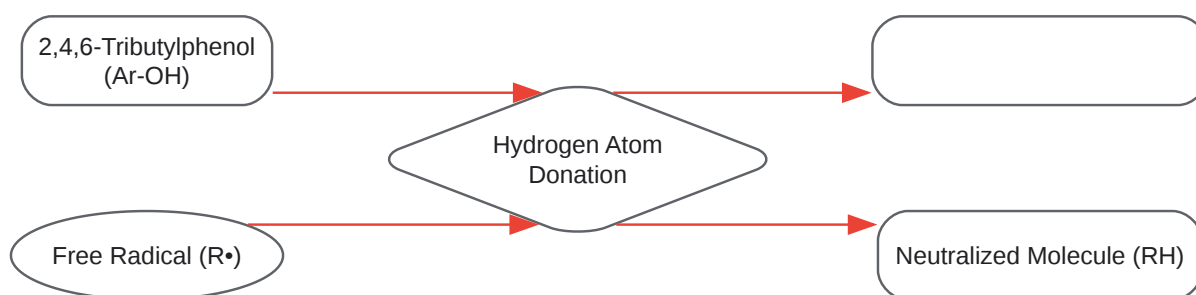


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Synthesis of 2,4,6-**Tributylphenol** via Friedel-Crafts Alkylation.

## Antioxidant Activity: Radical Scavenging

The antioxidant mechanism of 2,4,6-**tributylphenol** involves the donation of its phenolic hydrogen atom to a free radical, thereby neutralizing it. The resulting phenoxy radical is stabilized by the steric hindrance of the adjacent tert-butyl groups, which prevents further propagation of radical chain reactions.<sup>[7]</sup>



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